

Structure and molecular weight of N-Pivaloyl-4bromoindole

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: N-Pivaloyl-4-bromoindole

Cat. No.: B15334584

Get Quote

N-Pivaloyl-4-bromoindole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Pivaloyl-4-bromoindole is a synthetic intermediate that holds potential for use in medicinal chemistry and drug discovery. Its structure combines a bromo-substituted indole core, a common motif in biologically active compounds, with a pivaloyl protecting group on the indole nitrogen. This technical guide provides a detailed overview of the structure, molecular weight, and a representative synthetic protocol for **N-Pivaloyl-4-bromoindole**. Due to the limited publicly available data on specific biological applications, this document focuses on the fundamental chemical aspects of the compound.

Chemical Structure and Properties

N-Pivaloyl-4-bromoindole, also known as 1-(4-bromo-1H-indol-1-yl)-2,2-dimethylpropan-1-one, is characterized by the chemical formula C13H14BrNO.[1] The key structural features include an indole ring system brominated at the 4-position and a bulky pivaloyl group attached to the indole nitrogen. This pivaloyl group serves as a protecting group, which can be valuable in multi-step organic syntheses.



Table 1: Physicochemical Properties of N-Pivaloyl-4-

bromoindole

Property	Value	Reference
CAS Number	1196981-04-0	[1]
Molecular Formula	C13H14BrNO	[1]
Molecular Weight	280.164 g/mol	[1]
Melting Point	61-63 °C	[1]
Boiling Point (Predicted)	344.5 ± 15.0 °C	[1]
Density (Predicted)	1.34 ± 0.1 g/cm ³	[1]

Synthesis

The synthesis of **N-Pivaloyl-4-bromoindole** is typically achieved through the N-acylation of 4-bromo-1H-indole with pivaloyl chloride. This reaction is a standard method for the protection of the indole nitrogen. A high yield of 89.0% has been reported for this transformation.[1]

Experimental Protocol: Synthesis of N-Pivaloyl-4-bromoindole

Materials:

- 4-bromo-1H-indole
- Pivaloyl chloride
- A suitable base (e.g., pyridine, triethylamine, or sodium hydride)
- Anhydrous aprotic solvent (e.g., dichloromethane (DCM), tetrahydrofuran (THF), or N,N-dimethylformamide (DMF))
- Anhydrous sodium sulfate or magnesium sulfate
- Saturated aqueous sodium bicarbonate solution



• Brine (saturated aqueous sodium chloride solution)

Procedure:

- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-bromo-1H-indole (1 equivalent) in the chosen anhydrous aprotic solvent.
- Addition of Base: Cool the solution in an ice bath (0 °C) and add the base (1.1-1.5 equivalents). If using a solid base like sodium hydride, it should be added cautiously.
- Acylation: To the stirred solution, add pivaloyl chloride (1.1 equivalents) dropwise, maintaining the temperature at 0 °C.
- Reaction Monitoring: Allow the reaction mixture to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: Upon completion, quench the reaction by the slow addition of water or saturated aqueous sodium bicarbonate solution.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with an organic solvent such as DCM or ethyl acetate.
- Washing: Wash the combined organic layers sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel or by recrystallization to afford pure **N-PivaloyI-4-bromoindole**.

Mandatory Visualizations Chemical Structure



Caption: Chemical structure of N-PivaloyI-4-bromoindole.

Synthetic Workflow



Click to download full resolution via product page

Caption: Synthetic workflow for **N-Pivaloyl-4-bromoindole**.

Conclusion

N-Pivaloyl-4-bromoindole is a readily accessible synthetic intermediate. While specific applications in drug development or signaling pathway modulation are not yet extensively documented in public literature, its structural motifs suggest potential as a building block in the synthesis of more complex, biologically active molecules. The provided synthetic protocol offers a reliable method for its preparation, enabling further research into its properties and potential applications. Researchers are encouraged to explore the utility of this compound in their respective fields of study.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. N-pivaloyl-4-bromoindole | lookchem [lookchem.com]
- To cite this document: BenchChem. [Structure and molecular weight of N-Pivaloyl-4-bromoindole]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b15334584#structure-and-molecular-weight-of-n-pivaloyl-4-bromoindole]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com